

# vapor pressure and thermodynamic data trans-6-Tetradecene

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## Compound Focus: trans-6-Tetradecene

CAS No.: 41446-64-4

Cat. No.: S13183391

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## Thermodynamic Property Data

The following tables summarize the physicochemical data for **trans-6-Tetradecene** (also known as (E)-6-Tetradecene, CAS #41446-64-4) and, for comparison, its isomer **1-Tetradecene** (CAS #1120-36-1).

Table 1: Fundamental Properties of Tetradecene Isomers

Property	Value for trans-6-Tetradecene	Value for 1-Tetradecene	Unit	Source
Molecular Formula	C <sub>14</sub> H <sub>28</sub>	C <sub>14</sub> H <sub>28</sub>	-	[1] [2]
Molecular Weight	196.3721	196.3721	g/mol	[1] [2]
Boiling Point (T <sub>boil</sub> )	523.88 (Calculated)	524.2 (Experimental)	K	[3] [2]
Melting Point (T <sub>fus</sub> )	242.46 (Calculated)	260.23 (Experimental)	K	[3] [2]
Critical Temperature (T <sub>c</sub> )	689.82	689.00	K	[3] [4]
Critical Pressure (P <sub>c</sub> )	1587.28	1560.00	kPa	[3] [4]

Property	Value for trans-6-Tetradecene	Value for 1-Tetradecene	Unit	Source
Critical Volume ( $V_c$ )	0.799	0.800	m <sup>3</sup> /kmol	[3] [4]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	46.72 (Calculated)	70.20 (Experimental)	kJ/mol	[3] [2]
Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	-215.07 (Calculated)	-206.70	kJ/mol	[3] [4]

**Table 2: Temperature-Dependent Heat Capacity ( $C_{p, \text{gas}}$ ) for trans-6-Tetradecene** This data is calculated using the Joback method [3].

Temperature (K)	Heat Capacity (J/mol·K)
523.88	488.90
551.54	506.77
579.19	523.90
606.85	540.31
634.51	556.03
662.16	571.08
689.82	585.50

## Vapor Pressure Estimation and Experimental Protocols

While direct vapor pressure measurements for **trans-6-Tetradecene** are not found, you can estimate it using provided correlations or apply standardized testing methods.

## Computational Estimation

For **trans-6-Tetradecene**, a correlation is available to estimate vapor pressure ( $P_{\text{vap}}$ ) between 396.02 K and 553.88 K using the equation  $\ln(P_{\text{vp}}) = A + B/(T + C)$ , where  $P_{\text{vap}}$  is in kPa and  $T$  is in Kelvin [5]:

- $A = 15.1593$
- $B = -4601.82$
- $C = -86.586$

For **1-Tetradecene**, the **Antoine Equation** parameters are available for a temperature range of 431.61 K to 524.90 K [2]:

- $\log_{10}(P) = A - B / (T + C)$  (P in bar, T in K)
- $A = 4.14495$
- $B = 1745.001$
- $C = -102.675$

The `chemicals` Python library documented in the search results provides functions for these calculations, including `Antoine()` and `Wagner()` equations [6].

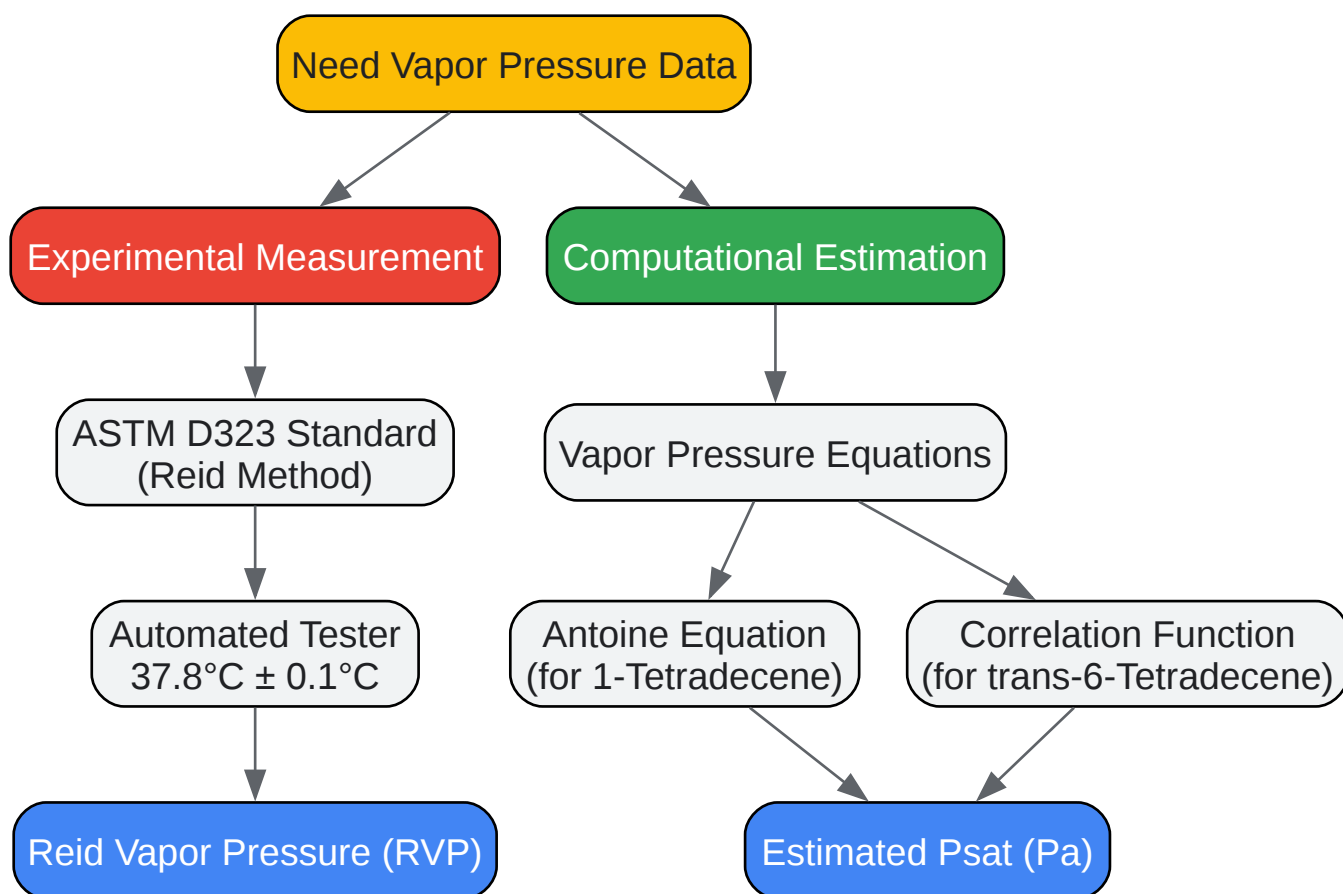
## Standardized Experimental Measurement

The **ASTM D323 "Reid Method"** is the standard test for determining the vapor pressure of petroleum products like gasoline and volatile crude oils [7] [8]. This would be a relevant protocol if **trans-6-Tetradecene** is a component in such mixtures.

**Principle:** The sample is placed in a Reid vapor pressure bomb with a 1:4 air-to-liquid volume ratio. The bomb is immersed in a constant temperature bath at **37.8 °C (100 °F)** and shaken until gas-liquid equilibrium is reached. The measured pressure is reported as the Reid Vapor Pressure (RVP) [8] [9].

**Apparatus:** Automated vapor pressure testers are available that perform this method, controlling the bath temperature with high precision ( $\pm 0.1$  °C) and managing the testing process via computer software [9].

The relationships between the different approaches to obtaining vapor pressure data are summarized in the workflow below.



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## Important Notes on Data Usage

- **Data Sources and Reliability:** Most properties for ***trans-6-Tetradecene*** are **calculated** (e.g., using the Joback method) rather than experimentally measured [3]. The data for ***1-Tetradecene*** is often sourced from experimental measurements, making it more reliable for that specific isomer [2].
- **Isomer Variation:** The data shows that even isomers with the same molecular formula can have significantly different properties, such as melting point and enthalpy of vaporization. Always use data specific to the compound of interest.
- **Vapor Pressure Context:** The Reid Vapor Pressure (RVP) from ASTM D323 is not the same as the true thermodynamic vapor pressure. It is a specific, standardized measurement that includes the presence of air and water vapor in a fixed ratio [8].

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